

# 2-Hydroxy-3-iodobenzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: **2-Hydroxy-3-iodobenzaldehyde**

Cat. No.: **B112340**

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## An In-depth Technical Guide on **2-Hydroxy-3-iodobenzaldehyde**

This guide provides essential chemical data for **2-Hydroxy-3-iodobenzaldehyde**, a compound relevant to researchers, scientists, and professionals in drug development.

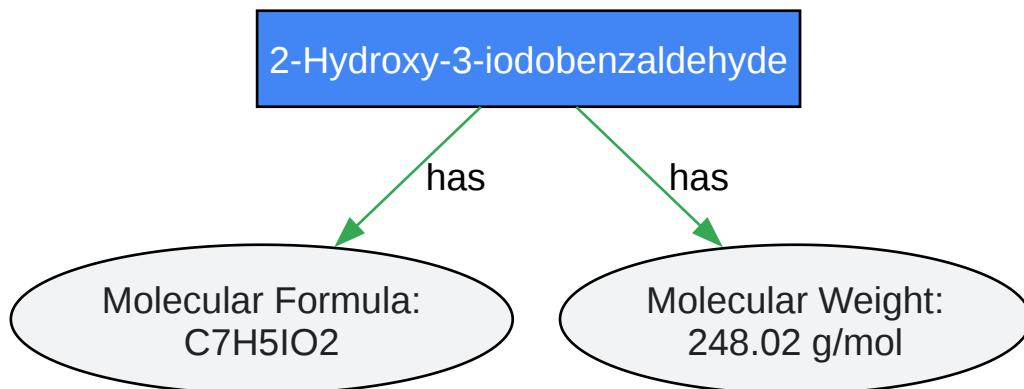
## Core Chemical Properties

**2-Hydroxy-3-iodobenzaldehyde** is an aromatic aldehyde with hydroxyl and iodo substituents. Its chemical properties are fundamental for its application in organic synthesis. The molecular formula of this compound is C7H5IO2.[\[1\]](#)[\[2\]](#)[\[3\]](#) The molecular weight is approximately 248.02 g/mol .[\[1\]](#)[\[3\]](#)[\[4\]](#)

Property	Value
Molecular Formula	C7H5IO2
Molecular Weight	248.02 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	23602-64-4 <a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	3-Iodosalicylaldehyde, 3-Iodo-2-hydroxybenzaldehyde <a href="#">[2]</a>

## Logical Relationship of Chemical Data

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Relationship between compound and its properties.

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## References

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